

Application Note: Functionalization & Characterization of Sterically Hindered Redox Shuttles

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Compound of Interest

Compound Name: 1,4-Dimethoxy-2,5-bis(1-methylcyclohexyl)benzene

CAS No.: 5393-52-2

Cat. No.: B14002305

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Subject: 1,4-Dimethoxy-2,5-bis(1-methylcyclohexyl)benzene CAS: N/A (Analogous to 7323-63-9 for DDB) **Classification:** Redox Active Organic Material / Electrochemical Shuttle **Version:** 2.1

Executive Summary & Molecular Logic

The target molecule features a benzene core protected by two methoxy groups (electron-donating) and two bulky 1-methylcyclohexyl groups. Unlike the tert-butyl analog, the 1-methylcyclohexyl group introduces a "tied-back" aliphatic ring that disrupts π -stacking interactions, significantly improving solubility in carbonate-based electrolytes (e.g., PC, EC/DEC) without compromising the oxidative stability required for overcharge protection in Lithium-ion batteries (LIBs).

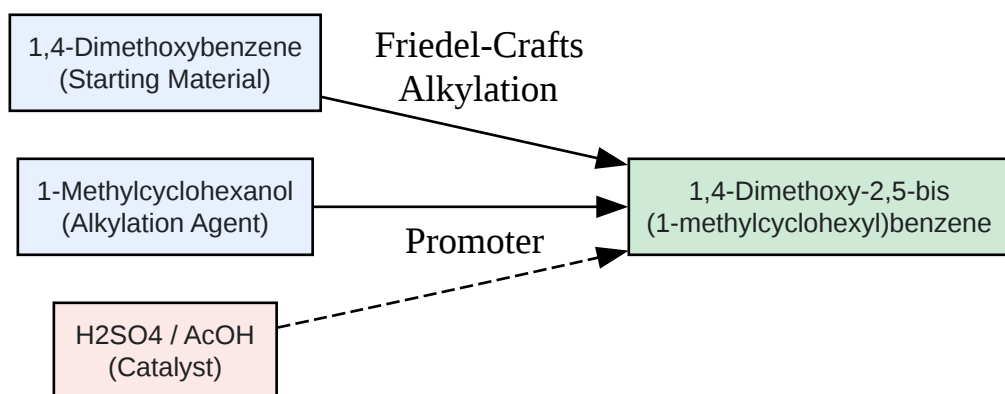
Key Structural Features:

- **Redox Center:** The electron-rich 1,4-dimethoxybenzene core allows for reversible oxidation to a stable radical cation at ~3.9–4.0 V vs. Li/Li⁺.
- **Steric Shielding:** The quaternary carbon of the 1-methylcyclohexyl group at positions 2 and 5 sterically blocks the susceptible 3 and 6 positions, preventing polymerization and parasitic side reactions during cycling.

Synthesis Protocol (Core Functionalization)

This section details the primary functionalization of 1,4-dimethoxybenzene to install the 1-methylcyclohexyl groups via Friedel-Crafts alkylation.

Reaction Scheme



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Figure 1: Synthetic pathway for the dialkylation of 1,4-dimethoxybenzene.

Materials & Stoichiometry

Component	Role	Equivalents	Notes
1,4-Dimethoxybenzene	Substrate	1.0	Purify by recrystallization if slightly yellow.
1-Methylcyclohexanol	Alkylating Agent	2.5 - 3.0	Excess required to drive dialkylation.
Sulfuric Acid (H ₂ SO ₄)	Catalyst	0.5	Concentrated (98%).
Acetic Acid (AcOH)	Solvent	10-15 vol	Glacial; moderates reaction exotherm.
Methanol	Wash Solvent	N/A	For purification.

Step-by-Step Procedure

- **Dissolution:** In a 3-neck round-bottom flask equipped with a magnetic stir bar and a pressure-equalizing addition funnel, dissolve 1,4-dimethoxybenzene (10.0 g, 72.4 mmol) in glacial acetic acid (100 mL).
- **Reagent Addition:** Add 1-methylcyclohexanol (24.8 g, 217 mmol, 3.0 eq) to the solution.
- **Catalysis (Critical Step):** Cool the mixture to 0–5°C using an ice bath. Add concentrated H₂SO₄ (5 mL) dropwise over 20 minutes. Caution: Exothermic reaction. Maintain internal temperature <10°C to prevent polymerization of the alcohol.
- **Reaction:** Allow the mixture to warm to room temperature (25°C) and stir for 4–6 hours. The solution will typically turn a dark red/purple color due to the formation of charge-transfer complexes, which is normal.
- **Quenching:** Pour the reaction mixture slowly into 500 mL of ice-cold water with vigorous stirring. The product will precipitate as a white to off-white solid.
- **Isolation:** Filter the precipitate using a Buchner funnel. Wash the cake copiously with water (3 x 100 mL) to remove all acid traces.
- **Purification:**

- Recrystallize the crude solid from hot methanol or ethanol.
- Dissolve the solid in boiling alcohol, filter while hot (to remove insoluble polymer byproducts), and allow to cool slowly to 4°C.
- Yield: Expected yield is 60–75%.
- Purity Check: Target >99.5% by HPLC for battery applications.

Functional Derivatization Protocols

Once the core molecule is synthesized, it can be further functionalized for specific applications (e.g., sensor development, proton-coupled electron transfer studies).

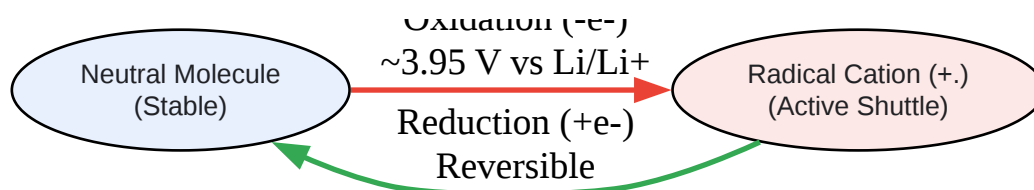
Demethylation (Synthesis of the Hydroquinone)

To convert the methoxy groups to hydroxyls (creating a sterically hindered hydroquinone), Boron Tribromide (BBr_3) is the preferred reagent over HBr due to the sensitivity of the tertiary alkyl groups to migration under harsh acidic conditions.

- Reagents: 1.0 eq Substrate, 2.5 eq BBr_3 (1M in DCM), dry Dichloromethane (DCM).
- Protocol:
 - Dissolve substrate in dry DCM under Argon at -78°C .
 - Add BBr_3 dropwise.
 - Warm to 0°C and stir for 2 hours.
 - Quench with ice water.
 - Note: The resulting hydroquinone is prone to oxidation in air; store under inert atmosphere.

Electrochemical Activation (Redox Cycling)

This protocol validates the molecule's function as a redox shuttle.



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Figure 2: Reversible redox mechanism of the shuttle during battery overcharge.

Characterization Parameters:

- Technique: Cyclic Voltammetry (CV).
- Setup: 3-electrode cell (Pt working, Pt wire counter, Li/Li⁺ reference).
- Electrolyte: 1.2 M LiPF₆ in EC/EMC (3:7 wt%).
- Concentration: 10 mM active material.^[1]
- Scan Rate: 10–100 mV/s.
- Success Criteria: A completely reversible wave () centered at ~3.95 V.

Stability & Limitations (Expert Insights)

Steric "Locking"

The 1-methylcyclohexyl groups provide a "picket fence" protection.

- Nitration/Bromination: Attempts to functionalize the 3,6-positions via standard Electrophilic Aromatic Substitution (EAS) will likely fail or result in ipso-substitution (displacement of the alkyl group).
- Recommendation: Do not attempt further ring substitution. Functionalization should be limited to the methoxy groups (demethylation) or the cyclohexyl ring (radical halogenation - though non-selective and not recommended).

Solubility Advantage

Unlike 1,4-di-tert-butyl-2,5-dimethoxybenzene, which often crystallizes out of electrolyte at low temperatures, the bis(1-methylcyclohexyl) variant exhibits a 20-30% higher saturation limit in carbonate solvents due to the increased entropy of the cyclohexyl ring conformers.

References

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